

An In-Depth Technical Guide to (-)-Haplomyrfolin: Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: (-)-Haplomyrfolin

Cat. No.: B3038299

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Introduction

(-)-Haplomyrfolin is a naturally occurring lignan isolated from the plant *Haplophyllum myrtifolium*. Lignans are a large class of polyphenolic compounds with diverse biological activities, and as such, are of significant interest to the scientific community for potential therapeutic applications. This technical guide provides a summary of the available information on the chemical structure and stereochemistry of **(-)-Haplomyrfolin**.

Chemical Structure and Classification

(-)-Haplomyrfolin belongs to the dibenzylbutyrolactone subclass of lignans. The core structure consists of a butyrolactone ring substituted with two benzyl groups. The specific connectivity and substitution pattern for **(-)-Haplomyrfolin** were determined through spectroscopic analysis and reported in the primary literature.

Unfortunately, detailed quantitative data and specific experimental protocols are not readily available in the public domain at this time. The foundational data for this compound was published in:

- Gözler, B., & Shamma, M. (1986). Haplomyrtin and **(-)-haplomyrfolin**: two lignans from *Haplophyllum myrtifolium*. *Phytochemistry*, 25(8), 1949-1951.

Researchers requiring in-depth quantitative data and detailed experimental protocols are encouraged to consult this primary reference.

Stereochemistry

The designation "(-)" in **(-)-Haplomyrfolin** indicates that it is levorotatory, meaning it rotates plane-polarized light to the left. This is a key indicator of its chiral nature. The absolute stereochemistry, which describes the specific three-dimensional arrangement of atoms at its chiral centers (typically designated as R or S), would have been determined in the original structure elucidation study. Without access to the specific optical rotation values and detailed stereochemical analysis from the primary literature, the absolute configuration cannot be definitively stated here.

Data Presentation

Due to the limited availability of specific quantitative data from public sources, we are unable to provide structured tables of spectroscopic information at this time. Researchers are directed to the aforementioned primary literature for this information.

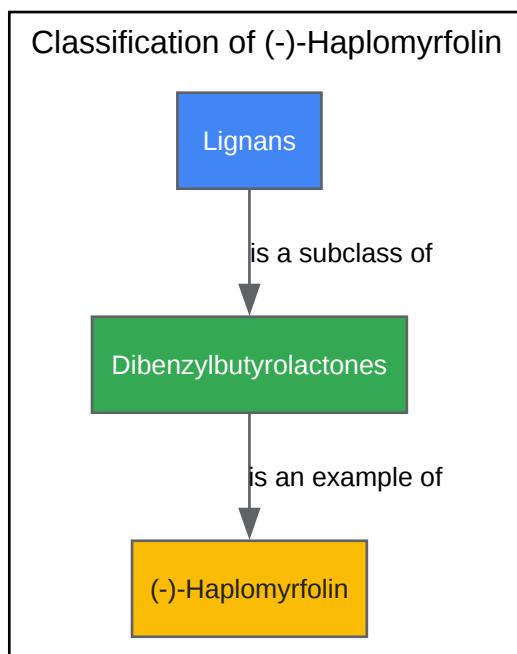
Experimental Protocols

The original 1986 publication by Gözler and Shamma would contain the detailed methodology for the isolation of **(-)-Haplomyrfolin** from *Haplophyllum myrtifolium*. This would likely involve extraction of the plant material with a suitable solvent, followed by chromatographic separation techniques to purify the compound.

Similarly, any subsequent total synthesis of **(-)-Haplomyrfolin** would be detailed in dedicated synthetic chemistry publications. A comprehensive search for "total synthesis of **(-)-Haplomyrfolin**" did not yield specific protocols in the available databases.

Visualization

The following diagram illustrates the general classification of **(-)-Haplomyrfolin** as a dibenzylbutyrolactone lignan.



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Caption: Logical relationship of **(-)-Haplomyrfolin**'s chemical classification.

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